

A Technical Guide to the Solubility of D-Galacturonic Acid Hydrate

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Compound of Interest

Compound Name: *D-Galacturonic acid hydrate*

Cat. No.: *B15588529*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **D-Galacturonic acid hydrate** in various solvents. The information is intended to assist researchers, scientists, and professionals in drug development in understanding the physicochemical properties of this important monosaccharide. D-Galacturonic acid is the main component of pectin, a complex carbohydrate found in the cell walls of plants.^[1] Its solubility is a critical factor in its biological activity, formulation, and delivery.

Quantitative Solubility Data

The solubility of **D-Galacturonic acid hydrate** has been reported in a range of common laboratory solvents. The following table summarizes the available quantitative data. It is important to note that variations in reported solubility values may arise from differences in experimental conditions, such as temperature, pH, and the use of physical methods like sonication to enhance dissolution.

Solvent	Reported Solubility	Molar Concentration (approx.)	Notes
Water	125 mg/mL[2]	589.21 mM[2]	Ultrasonic assistance was noted to be required.[2]
5.3 mg/mL	25 mM	Calculated from a protocol for preparing a 2.5 mM solution.[3]	
Phosphate-Buffered Saline (PBS, pH 7.2)	100 mg/mL[2]	471.36 mM[2]	
5 mg/mL[4][5]	23.57 mM		
Dimethyl Sulfoxide (DMSO)	125 mg/mL[2]	589.21 mM[2]	Ultrasonic assistance was noted to be required.[2]
42 mg/mL[6]	197.97 mM[6]		
5 mg/mL[4][5]	23.57 mM		
Ethanol	42 mg/mL[6]	197.97 mM	
Slightly soluble in hot ethanol[7][8]	-	Qualitative description.	
Ether	Practically insoluble[7][8]	-	Qualitative description.

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemistry and pharmacology. The following outlines a generalized protocol for assessing the solubility of a solid compound like **D-Galacturonic acid hydrate**, based on common laboratory practices.

Qualitative Solubility Assessment

This initial step provides a general understanding of the compound's solubility characteristics.

- Procedure:
 - Place a small, pre-weighed amount of **D-Galacturonic acid hydrate** (e.g., 10 mg) into a clean, dry test tube.
 - Add a measured volume of the desired solvent (e.g., 1 mL) in small portions.
 - After each addition, vigorously agitate the mixture for a set period (e.g., 60 seconds).
 - Visually inspect the solution to determine if the solid has completely dissolved.
 - If the solid dissolves, the compound is considered soluble in that solvent under the tested conditions. If a significant portion of the solid remains, it is considered insoluble or sparingly soluble.
 - For water-soluble compounds, the pH of the resulting solution can be tested using litmus paper or a pH meter to identify acidic or basic properties.^[8]

Quantitative Solubility Determination (Shake-Flask Method)

This method is widely used to determine the equilibrium solubility of a compound in a specific solvent at a given temperature.

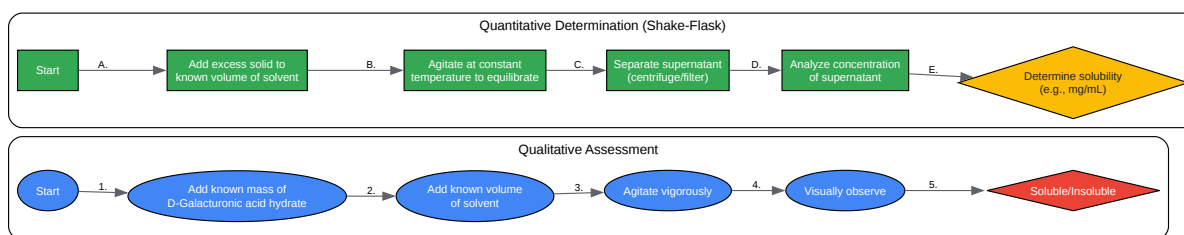
- Procedure:
 - Add an excess amount of **D-Galacturonic acid hydrate** to a known volume of the solvent in a sealed vial or flask. This ensures that a saturated solution is formed.
 - Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached. A shaker or rotator in a temperature-controlled environment is ideal.
 - After reaching equilibrium, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear liquid above the solid). It is crucial to avoid disturbing the undissolved solid. Filtration or centrifugation can be used

to ensure the sample is free of solid particles.

- Analyze the concentration of **D-Galacturonic acid hydrate** in the supernatant using a suitable analytical technique. Common methods include:
 - High-Performance Liquid Chromatography (HPLC): Provides accurate and specific quantification.
 - Spectrophotometry: Can be used if the compound has a chromophore or can be derivatized to absorb light at a specific wavelength.
 - Gravimetric Analysis: Involves evaporating the solvent from a known volume of the supernatant and weighing the remaining solid.

Visualizing the Experimental Workflow

The following diagram, generated using the DOT language, illustrates the logical flow of a typical solubility determination experiment.



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Caption: A flowchart illustrating the key steps in qualitative and quantitative solubility determination.

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